

Application Note & Protocols: Quantitative Analysis of 1-(4'-Methoxy-3'-sulfonamidophenyl)-1-propanone

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Compound of Interest

Compound Name: 1-(4'-Methoxy-3'-sulfonamidophenyl)-1-propanone

CAS No.: 1076198-44-1

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Abstract

This document provides a comprehensive guide to the quantitative analysis of **1-(4'-Methoxy-3'-sulfonamidophenyl)-1-propanone**, a key chemical entity with significance in pharmaceutical development and quality control. We present detailed, validated analytical methods using High-Performance Liquid Chromatography with UV detection (HPLC-UV) as the primary technique, offering a robust, accurate, and precise protocol. Additionally, we discuss Liquid Chromatography-Tandem Mass Spectrometry (LC-MS/MS) for high-sensitivity applications and UV-Vis Spectrophotometry for simpler, high-concentration assays. The protocols herein are designed for immediate implementation in a research or quality control laboratory setting, with a foundational emphasis on the principles of method validation as outlined by the International Council for Harmonisation (ICH) Q2(R2) guidelines[1][2][3].

Introduction and Analytical Rationale

1-(4'-Methoxy-3'-sulfonamidophenyl)-1-propanone is a sulfonamide derivative.

Sulfonamides are a critical class of compounds in the pharmaceutical industry, known for their antibacterial properties[4]. Accurate and reliable quantification of this specific molecule is paramount for ensuring product quality, stability, and for conducting pharmacokinetic and metabolic studies.

The selection of an analytical method is contingent upon the specific requirements of the analysis, such as required sensitivity, selectivity, sample matrix complexity, and available instrumentation.

- HPLC-UV is the recommended workhorse method for routine quality control, offering an excellent balance of specificity, sensitivity, and cost-effectiveness. The propanone and phenyl-sulfonamide moieties contain chromophores that allow for strong UV absorbance, making this detection method highly suitable.
- LC-MS/MS provides unparalleled sensitivity and specificity, making it the method of choice for determining trace-level concentrations of the analyte in complex biological matrices (e.g., plasma, urine) or for impurity profiling[5][6].
- UV-Vis Spectrophotometry is a simple, rapid, and cost-effective technique suitable for the quantification of the pure substance or in simple formulations where excipients do not interfere with the analyte's absorbance spectrum[7][8].

This guide will focus on a detailed HPLC-UV protocol, as it represents the most broadly applicable methodology.

High-Performance Liquid Chromatography with UV Detection (HPLC-UV)

The principle of this method is the separation of the target analyte from other components in a sample matrix using a reversed-phase HPLC column. Quantification is achieved by measuring the analyte's absorbance at a specific UV wavelength as it elutes from the column.

Causality Behind Experimental Choices

- Stationary Phase (Column): A C18 column is chosen due to the moderately non-polar nature of the analyte. The octadecylsilyl stationary phase provides effective hydrophobic

interactions for retaining the compound, allowing for good separation from more polar impurities or excipients.

- **Mobile Phase:** A gradient mixture of a slightly acidic aqueous phase (e.g., 0.1% formic acid in water) and an organic solvent (acetonitrile or methanol) is proposed. The acid suppresses the ionization of the sulfonamide group, leading to a more consistent retention time and improved peak shape. Acetonitrile is often preferred over methanol for its lower viscosity and UV cutoff.
- **Detection Wavelength:** The optimal wavelength is determined by scanning a standard solution of the analyte across the UV spectrum to find the wavelength of maximum absorbance (λ_{max}). For sulfonamides, this is typically in the 260-280 nm range[9][10]. Using λ_{max} ensures the highest sensitivity.

Detailed HPLC-UV Protocol

Objective: To quantify **1-(4'-Methoxy-3'-sulfonamidophenyl)-1-propanone** in a sample.

Materials and Reagents:

- **1-(4'-Methoxy-3'-sulfonamidophenyl)-1-propanone** reference standard
- HPLC-grade acetonitrile
- HPLC-grade water
- Formic acid ($\geq 98\%$)
- 0.45 μm syringe filters

Instrumentation:

- HPLC system with a gradient pump, autosampler, column oven, and UV-Vis or Photodiode Array (PDA) detector.
- Analytical balance
- pH meter

- Sonicator

Chromatographic Conditions:

Parameter	Recommended Setting
Column	C18, 4.6 x 150 mm, 5 µm particle size
Mobile Phase A	0.1% Formic Acid in Water
Mobile Phase B	0.1% Formic Acid in Acetonitrile
Gradient Program	0-1 min: 30% B; 1-8 min: 30-80% B; 8-9 min: 80% B; 9-10 min: 80-30% B; 10-15 min: 30% B
Flow Rate	1.0 mL/min
Column Temperature	30 °C
Injection Volume	10 µL
Detection Wavelength	265 nm (Verify λ _{max} experimentally)
Run Time	15 minutes

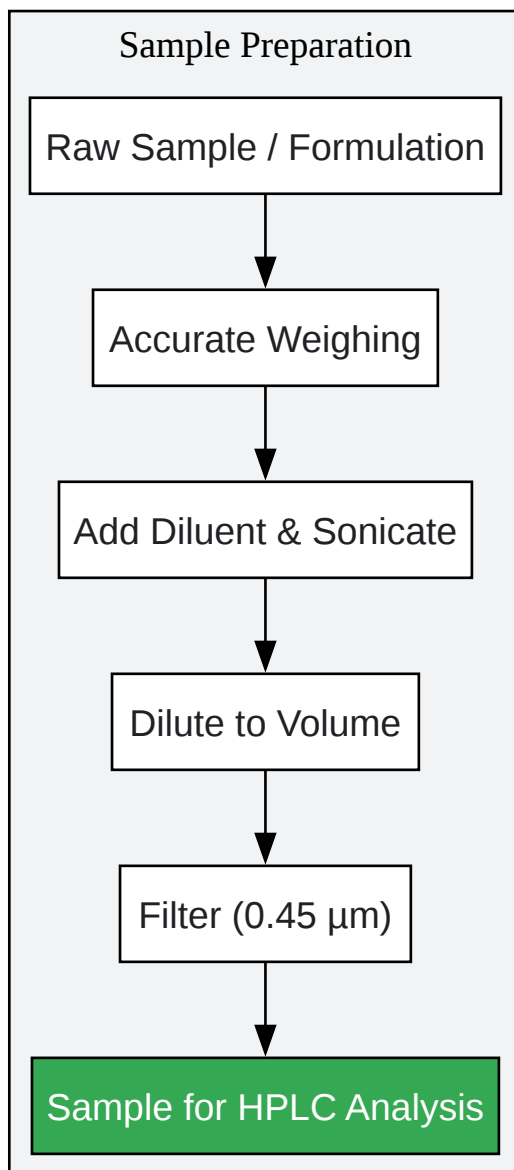
Procedure:

- Mobile Phase Preparation:
 - Prepare Mobile Phase A by adding 1.0 mL of formic acid to 1000 mL of HPLC-grade water.
 - Prepare Mobile Phase B by adding 1.0 mL of formic acid to 1000 mL of HPLC-grade acetonitrile.
 - Degas both mobile phases using sonication or vacuum filtration.
- Standard Solution Preparation:
 - Stock Standard (1000 µg/mL): Accurately weigh 25 mg of the reference standard into a 25 mL volumetric flask. Dissolve in and dilute to volume with a 50:50 mixture of Mobile Phase A and B (diluent).

- Working Standards: Perform serial dilutions of the stock standard with the diluent to prepare a series of calibration standards (e.g., 1, 5, 10, 25, 50, 100 µg/mL).
- Sample Preparation:
 - Accurately weigh a portion of the sample expected to contain approximately 25 mg of the analyte into a 25 mL volumetric flask.
 - Add approximately 15 mL of diluent and sonicate for 10 minutes to dissolve/extract the analyte.
 - Allow the solution to cool to room temperature, then dilute to volume with the diluent.
 - Filter an aliquot of the solution through a 0.45 µm syringe filter into an HPLC vial.
- System Setup and Analysis:
 - Equilibrate the HPLC system with the initial mobile phase conditions (70% A, 30% B) for at least 30 minutes or until a stable baseline is achieved.
 - Perform a blank injection (diluent) to ensure no carryover or system contamination.
 - Inject the standard solutions in increasing order of concentration to build the calibration curve.
 - Inject the prepared sample solutions. It is recommended to inject a standard periodically to verify system stability.
- Data Analysis:
 - Integrate the peak area corresponding to the analyte in each chromatogram.
 - Construct a calibration curve by plotting the peak area versus the concentration of the working standards.
 - Perform a linear regression analysis on the calibration curve. The correlation coefficient (r^2) should be >0.999 [\[9\]](#)[\[11\]](#).

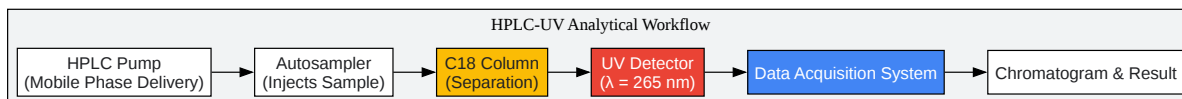
- Calculate the concentration of the analyte in the sample using the regression equation from the calibration curve.

Experimental Workflow Diagrams



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Caption: General workflow for sample preparation.



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Caption: Flow diagram of the HPLC-UV analysis process.

Method Validation Protocol (ICH Q2(R2))

Any new analytical method must be validated to demonstrate its suitability for the intended purpose[2][3][12]. The following parameters must be assessed according to ICH guidelines[1][13].

Parameter	Purpose	Acceptance Criteria (Typical)
Specificity	To demonstrate that the signal is from the analyte only, without interference from matrix components, impurities, or degradants.	Peak purity analysis (using PDA detector) should pass. No interfering peaks at the retention time of the analyte in blank/placebo chromatograms.
Linearity	To show that the method's response is directly proportional to the analyte concentration over a given range.	Correlation coefficient (r^2) $\geq$ 0.999 over a minimum of 5 concentration levels.
Range	The concentration interval where the method is precise, accurate, and linear.	For assay: 80% to 120% of the test concentration.
Accuracy	The closeness of the test results to the true value.	% Recovery between 98.0% and 102.0% for spiked samples at three concentration levels (e.g., 80%, 100%, 120%).
Precision	The degree of scatter between a series of measurements. Assessed at two levels: Repeatability and Intermediate Precision.	Repeatability (Intra-day): RSD $\leq$ 2.0% for $\geq$ 6 replicate injections. Intermediate Precision (Inter-day): RSD $\leq$ 2.0% performed by different analysts on different days/equipment.
LOD	The lowest amount of analyte that can be detected but not necessarily quantified.	Signal-to-Noise ratio of 3:1.

LOQ	The lowest amount of analyte that can be quantified with suitable precision and accuracy.	Signal-to-Noise ratio of 10:1. Precision (RSD) at this concentration should be $\leq$ 10%.
Robustness	The capacity to remain unaffected by small, deliberate variations in method parameters (e.g., ± 0.2 pH, $\pm 2^\circ\text{C}$ column temp, $\pm 5\%$ organic mobile phase).	System suitability parameters remain within acceptance criteria.

Alternative Methodologies

LC-MS/MS

For bioanalytical studies or trace impurity analysis, an LC-MS/MS method is superior.

- **Sample Preparation:** Often requires more rigorous cleanup, such as solid-phase extraction (SPE) or liquid-liquid extraction (LLE), to minimize matrix effects[5][14].
- **Ionization:** Electrospray ionization (ESI) in positive mode is typically effective for sulfonamides.
- **Detection:** Multiple Reaction Monitoring (MRM) is used for quantification, where a specific precursor ion is selected and fragmented to produce a unique product ion. This provides exceptional specificity.

UV-Vis Spectrophotometry

This method is based on Beer-Lambert Law.

- **Procedure:** A standard curve is generated by measuring the absorbance of several standard solutions of known concentration at the λ_{max} [7][15]. The concentration of the unknown sample is then determined by measuring its absorbance and interpolating from the standard curve.

- Limitations: This method is prone to interference from other UV-absorbing compounds in the sample matrix, limiting its specificity. It is best used for pure substances or simple mixtures[16].

Conclusion

This application note provides a robust and validated HPLC-UV method for the routine quantification of **1-(4'-Methoxy-3'-sulfonamidophenyl)-1-propanone**. The outlined protocol is grounded in established scientific principles and adheres to international regulatory guidelines for method validation[1][3]. The causality behind the selection of chromatographic parameters is explained to empower the analyst to troubleshoot and adapt the method as needed. For applications requiring higher sensitivity or for analysis in complex biological matrices, LC-MS/MS is recommended as a powerful alternative.

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